

Application Note: Trioctadecyl Phosphite (TSP) as a Stabilizer in Polypropylene[1][2]

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Compound of Interest

Compound Name: *Trioctadecyl phosphite*

CAS No.: 2082-80-6

Cat. No.: B1581276

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Executive Summary

Trioctadecyl phosphite (TSP), chemically

, is an aliphatic phosphite stabilizer used to protect polypropylene (PP) against thermo-oxidative degradation during melt processing and long-term aging. Unlike common aromatic phosphites (e.g., Tris(2,4-di-tert-butylphenyl) phosphite), TSP features three long stearyl chains, conferring superior compatibility with the non-polar polyolefin matrix. However, its utility requires strict moisture control due to hydrolytic sensitivity. This guide outlines the mechanism, compounding protocol, and validation metrics for deploying TSP in high-performance PP grades.

Chemical Profile & Mechanism of Action

Chemical Identity:

- Name: **Trioctadecyl phosphite** (Tristearyl phosphite)[1][2]
- CAS Number: 2082-80-6[1][3]

- Structure: Aliphatic phosphite ester derived from stearyl alcohol.
- Role: Secondary Antioxidant (Hydroperoxide Decomposer).

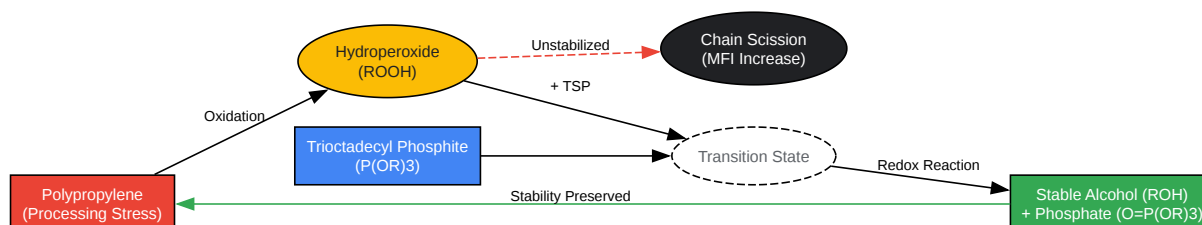
Mechanism: During the processing of PP (extrusion, injection molding), shear stress and heat generate hydroperoxides (

). If left unchecked, these decompose into alkoxy and hydroxyl radicals, leading to chain scission (reduced molecular weight) and cross-linking (gel formation).

TSP functions by reducing these hydroperoxides into stable alcohols, converting itself into a phosphate (

).^[4] This "sacrificial" action preserves the polymer's Melt Flow Index (MFI) and prevents discoloration.

DOT Diagram 1: Stabilization Mechanism



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Caption: TSP intercepts unstable hydroperoxides, preventing the radical cascade that leads to polymer degradation.

Application Protocol

Formulation Strategy

TSP is rarely used alone. It exhibits strong synergy with hindered phenolic antioxidants (Primary Antioxidants).

- Standard Loading: 0.05% – 0.20% (w/w)
- Synergist: 0.05% – 0.10% Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate) (e.g., Irganox 1010).
- Ratio: A 2:1 or 1:1 ratio of Phosphite:Phenolic is standard for melt stability.

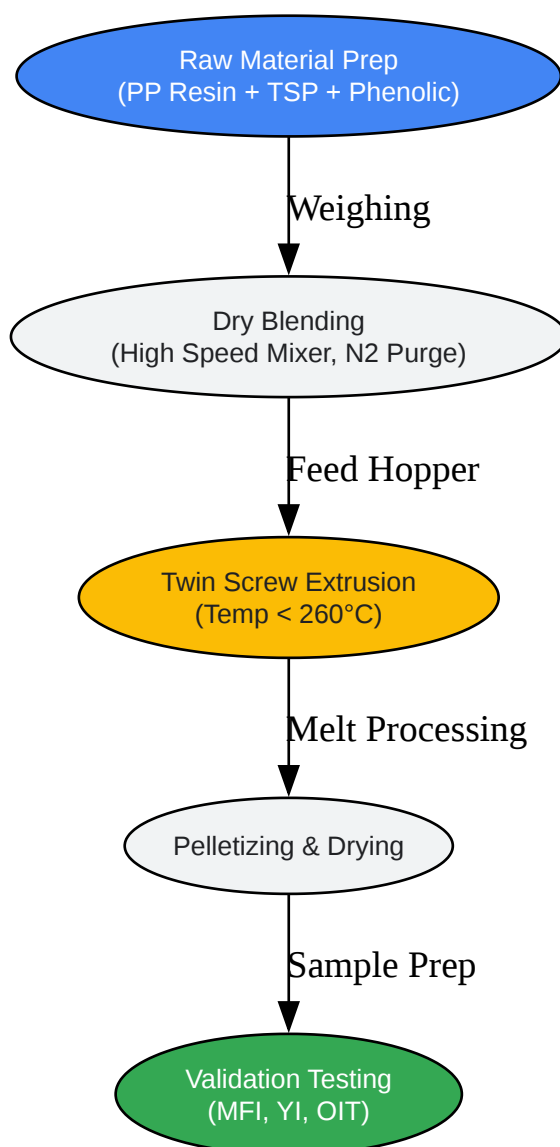
Handling & Storage (Critical)

WARNING: Aliphatic phosphites like TSP are prone to hydrolysis. Exposure to humid air converts TSP into phosphorous acid and stearyl alcohol, rendering it ineffective and potentially corrosive to equipment.

- Storage: Store in sealed aluminum-lined bags or under nitrogen blanket.
- Pre-drying: If the material has been exposed to air, dry at 40°C under vacuum for 4 hours before compounding.

Compounding Workflow

DOT Diagram 2: Experimental Workflow



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Caption: Step-by-step workflow for incorporating TSP into polypropylene matrix.

Step-by-Step Protocol:

- Preparation:
 - Weigh PP homopolymer or copolymer pellets.
 - Add 0.1% TSP and 0.05% Phenolic Antioxidant.

- Expert Tip: Use a masterbatch approach (10% concentrate) for better dispersion if using single-screw extrusion later.
- Mixing:
 - Tumble blend in a high-speed mixer.
 - Crucial: Purge mixer with Nitrogen () to prevent premature hydrolysis or oxidation.
- Extrusion (Compounding):
 - Equipment: Co-rotating Twin-Screw Extruder (L/D ratio ≥ 32).
 - Temperature Profile:
 - Zone 1 (Feed): 190°C
 - Zone 2-4 (Compression): 210°C - 230°C
 - Zone 5 (Metering): 240°C
 - Die: 240°C^[5]
 - Note: Avoid temperatures >270°C. While TSP is stable, excessive heat can volatilize the aliphatic chains or accelerate consumption.
- Fabrication:
 - Injection mold standard test bars (ASTM D638) or films for aging tests.

Validation & Characterization

To validate the efficacy of TSP, the following tests are mandatory. Compare results against a control (unstabilized PP) and a standard (PP + Irgafos 168).

Test Method	Metric	Target Performance (vs. Unstabilized)	Rationale
Melt Flow Index (MFI)	ASTM D1238	MFI < 20% after 5 extrusions	Prevents chain scission (which increases MFI).
Yellowness Index (YI)	ASTM E313	YI < 5 after processing	TSP prevents formation of colored quinones from phenolics.
Oxidative Induction Time (OIT)	ASTM D3895	> 20 mins @ 200°C	Measures remaining active antioxidant reservoir.
Hydrolysis Resistance	In-house	< 5% acid value change (24h @ 60°C/85%RH)	Checks if stabilizer survived storage/handling.

Data Interpretation:

- High MFI Shift: If MFI increases significantly after multi-pass extrusion, the TSP concentration is too low or it has hydrolyzed prior to processing.
- High Yellowness: Indicates TSP was consumed too quickly, allowing the phenolic antioxidant to over-oxidize into colored species (p-quinone methides).

Troubleshooting & Optimization

- Issue: White specks in film/part.
 - Cause: TSP has hydrolyzed into stearyl alcohol (waxy solid) and phosphorous acid.
 - Solution: Check raw material storage. Ensure purge during feeding.

- Issue: Plate-out on mold.
 - Cause: TSP has lower volatility than smaller phosphites, but excess loading (>0.3%) can lead to migration due to the long C18 chains.
 - Solution: Reduce loading to 0.1% or blend with a higher molecular weight phosphite.

References

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